

Essential Safety and Operational Guide for 8-Hydroxyquinoline-7-carbaldehyde

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Compound of Interest

Compound Name: 8-Hydroxyquinoline-7-carbaldehyde

Cat. No.: B1296194

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Disclaimer: This document provides safety and handling information for **8-Hydroxyquinoline-7-carbaldehyde** based on data for the closely related compounds 8-Hydroxyquinoline and 8-Hydroxyquinoline-5-carbaldehyde. No specific Safety Data Sheet (SDS) for **8-Hydroxyquinoline-7-carbaldehyde** was found. Researchers should handle this compound with caution and adhere to the highest safety standards.

This guide is intended for researchers, scientists, and drug development professionals to provide immediate and essential safety, handling, and disposal information for **8-Hydroxyquinoline-7-carbaldehyde**.

Health Hazard Summary

8-Hydroxyquinoline-7-carbaldehyde is presumed to share hazards with its parent compound, 8-Hydroxyquinoline. The primary hazards include:

- Acute Oral Toxicity: Toxic if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Damage: Causes serious eye damage.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Skin Sensitization: May cause an allergic skin reaction.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Reproductive Toxicity: May damage the unborn child.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#)[\[5\]](#)

The related compound, 8-Hydroxyquinoline-5-carbaldehyde, is known to be harmful if swallowed and to cause skin, eye, and respiratory irritation.[6]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial when handling this compound. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specification/Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields.[5]	Conforming to EN 166 (EU) or NIOSH (US).[5][7]
Skin Protection	Chemical-resistant gloves (Butyl caoutchouc/butyl rubber recommended), lab coat.[4][5]	Gloves tested according to EN 374.[4][5]
Respiratory Protection	Dust respirator. A self-contained breathing apparatus (SCBA) should be used for large spills or fires.[5][7]	NIOSH or European Standard EN 149 approved respirator.[7]

Procedural Guidance for Handling

A systematic approach to handling, from receipt to disposal, is critical to minimize risks.

Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended. [5][8]
- Ensure an eyewash station and safety shower are readily accessible.[7]

Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Dispensing: Avoid the formation and inhalation of dust.[4][5][7]

- Operation: Avoid contact with skin and eyes.[4][8] Do not eat, drink, or smoke when using this product.[1][5]
- Storage: Store in a tightly closed, light-resistant container in a cool, dry, and well-ventilated area.[5][7] The substance should be stored locked up.[1][5]

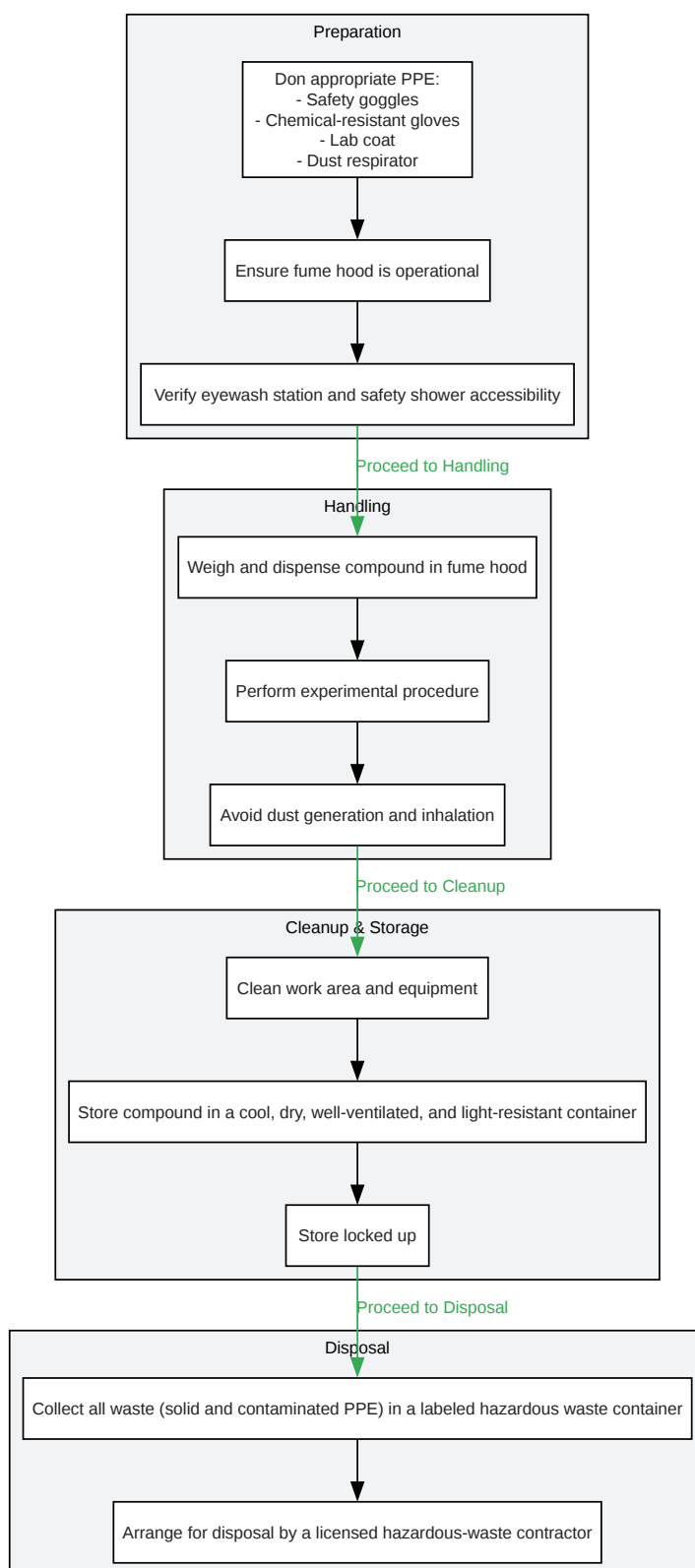
Disposal Plan

Contaminated materials and the compound itself must be disposed of as hazardous waste.

- Waste Container: Place in appropriate, sealed containers for disposal.[4]
- Disposal Method: Dispose of contents/container to a licensed hazardous-waste disposal contractor or collection site.[5] Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[5]
- Spill Cleanup: For spills, vacuum or sweep up the material and place it into a suitable disposal container.[7] Avoid generating dusty conditions.[7] Ventilate the affected area.[4] For large spills, a self-contained breathing apparatus should be used.[5]

Experimental Workflow

The following diagram outlines the safe handling workflow for **8-Hydroxyquinoline-7-carbaldehyde**.



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Caption: Safe handling workflow for **8-Hydroxyquinoline-7-carbaldehyde**.

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